

Acid Brown 4 dye classification and characteristics

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Compound of Interest

Compound Name: Acid Brown 4

Cat. No.: B1384328

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Acid Brown 4: A Technical Guide for Researchers

An In-depth Examination of the Classification, Characteristics, and Methodologies of C.I. **Acid Brown 4**

Abstract

C.I. **Acid Brown 4** is a monoazo acid dye recognized for its application in coloring various materials, including textiles, leather, and paper. This technical guide provides a comprehensive overview of its classification, chemical and physical characteristics, and available experimental data. The document is intended for researchers, scientists, and professionals in drug development and related fields, offering a structured presentation of quantitative data, a summary of its synthesis and application, and a discussion of its toxicological profile based on available information. While detailed experimental protocols and specific biological interaction data are limited in publicly accessible literature, this guide consolidates the current knowledge to serve as a foundational resource.

Classification and Identification

Acid Brown 4 is classified as a monoazo acid dye. Acid dyes are water-soluble anionic dyes that are applied to fibers such as silk, wool, and nylon from an acidic dyebath. The primary

interaction between the dye and the fiber is the formation of salt linkages between the anionic groups on the dye molecule and cationic groups on the fiber.

Identifier	Value
C.I. Generic Name	Acid Brown 4
C.I. Number	14805
CAS Number	5858-51-5
Molecular Formula	C16H12N3NaO4S
Synonyms	Acid Brown R, Acid Brown 2R

Physicochemical Characteristics

Acid Brown 4 is a reddish-brown powder. Its solubility and behavior in different chemical environments are key to its application.

Property	Value/Description
Molecular Weight	365.34 g/mol [1][2]
Appearance	Light brown to reddish-brown powder
Solubility in Water	Soluble, forms a red-light brown solution[1][2][3]
Water Solubility	18.67 g/L at 20°C
Solubility in Ethanol	Soluble, forms a yellow-light brown solution[1][2][3]
Behavior in Strong Sulfuric Acid	Soluble, forms a dark blue to wine-red solution, which turns red-orange upon dilution[1][2][3]
Behavior in Strong Hydrochloric Acid	Forms a brown-orange precipitate[1][2][3]
Behavior in a Thick Sodium Hydroxide Solution	Forms a palm-orange solution[1][2][3]

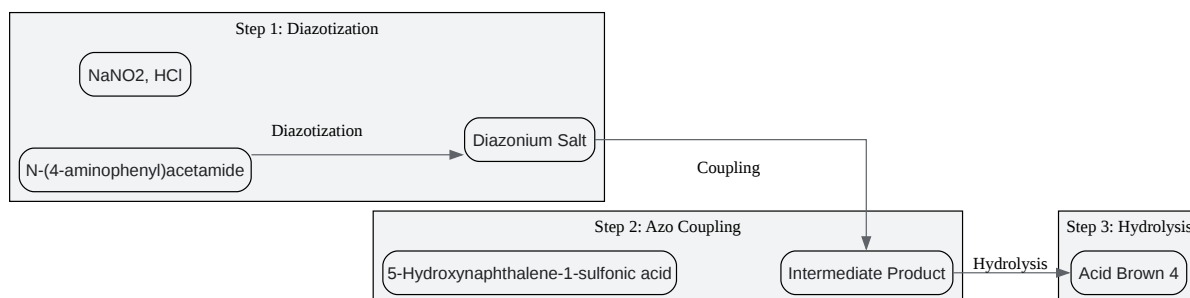
Note: A specific absorption maximum (λ_{max}) for **Acid Brown 4** is not consistently reported in the reviewed literature.

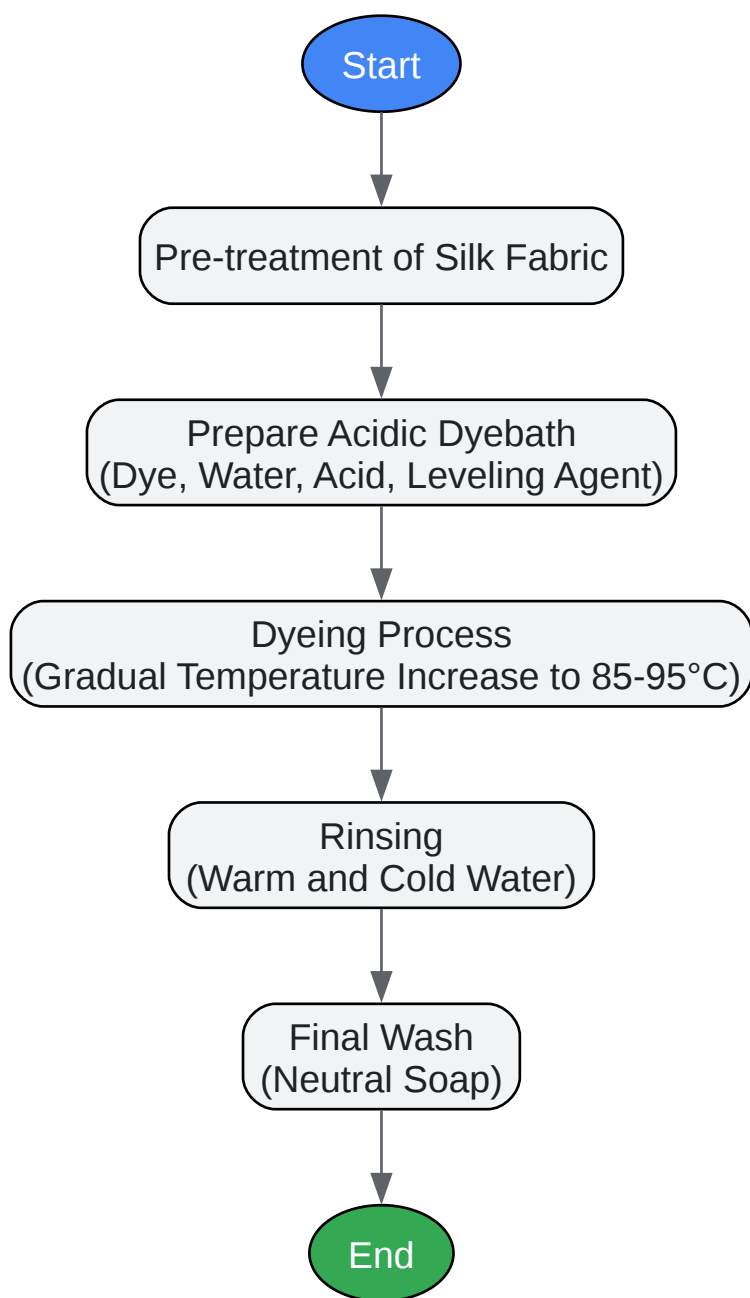
Synthesis

The synthesis of **Acid Brown 4** involves a standard azo coupling reaction. While a detailed, step-by-step experimental protocol is not readily available in the public domain, the general manufacturing process is described as a two-step process.

Manufacturing Process Overview:

- **Diazotization:** N-(4-aminophenyl)acetamide is treated with a source of nitrous acid (typically sodium nitrite in an acidic medium) to form a diazonium salt.
- **Azo Coupling:** The resulting diazonium salt is then coupled with 5-Hydroxynaphthalene-1-sulfonic acid.
- **Hydrolysis:** The acetyl group is subsequently removed by hydrolysis to yield the final **Acid Brown 4** dye.^[2]





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